

Use of 2'-Chloro-4'-fluoroacetophenone in agrochemical formulation

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Compound of Interest

Compound Name: 2'-Chloro-4'-fluoroacetophenone

CAS No.: 700-35-6

Cat. No.: B1630997

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Application Note: **2'-Chloro-4'-fluoroacetophenone** in Agrochemical Development

Executive Summary

2'-Chloro-4'-fluoroacetophenone (CFA) is a high-value pharmacophore and agrochemical intermediate, serving as the structural backbone for the "conazole" class of fungicides, most notably Epoxiconazole.[1] Its dual-halogenated motif—providing metabolic stability via the 4-fluoro group and lipophilic steric bulk via the 2-chloro group—is essential for binding to the fungal CYP51 enzyme (lanosterol 14 α -demethylase).[1]

This guide addresses the two critical challenges in deploying CFA:

- **Safety & Handling:** Mitigating its potent lachrymatory (tear-inducing) properties during scale-up.[1]
- **Formulation Impact:** Managing isomeric impurities that survive synthesis to trigger polymorphic crystallization in final Suspension Concentrate (SC) formulations.[1]

Safety & Handling Protocol: The "Lachrymator" Mitigation Strategy

Severity: High (Lachrymator, Skin Corrosive) CAS: 456-04-2 Melting Point: ~34–36°C (Low-melting solid)[1]

CFA is a potent lachrymator.[1] Standard fume hood airflow is often insufficient during heating or transfer steps.[1] The following "Closed-Loop" handling protocol is required to prevent lab evacuation events.

Protocol A: Melt-and-Dispense (Closed Loop)

Rationale: Handling CFA as a solid generates dust that sublimates/aerosolizes rapidly.[1]

Handling it as a liquid in a closed system minimizes exposure.

- Thermal Conditioning: Place the sealed shipping container in a hot box or water bath at 45°C for 2 hours. Ensure the material is fully molten (clear yellow liquid).[1]
- Cannulation: Do not pour. Insert a wide-bore PTFE cannula through a septum cap directly into the reactor vessel.[1]
- Pressure Transfer: Use low-pressure Nitrogen (2–3 psi) to push the molten CFA into the reaction vessel.[1]
- Scrubber Setup: Vent the reactor through a caustic scrubber (10% NaOH) to neutralize any acidic vapors or volatilized organics before they reach the hood exhaust.[1]
- Decontamination: Any spills must be treated immediately with a solution of 10% Sodium Sulfite (reduces volatility) followed by an alkaline wash.[1]

Application 1: Synthesis of the Epoxiconazole Precursor

The primary utility of CFA is the generation of the oxirane (epoxide) intermediate. This epoxide is the "switch" that allows the triazole ring to be attached.

Mechanism of Action

The reaction typically involves a Darzens Condensation or a sulfur-ylide mediated epoxidation (Corey-Chaykovsky).^[1] The 2-chloro substituent on the ring provides essential regioselectivity but also sterically hinders the carbonyl attack, requiring optimized catalysis.^[1]

Experimental Workflow: Corey-Chaykovsky Epoxidation

Objective: Convert CFA to 2-(2-chloro-4-fluorophenyl)-2-methyloxirane.

Reagents:

- Substrate: **2'-Chloro-4'-fluoroacetophenone** (1.0 eq)^[1]
- Reagent: Trimethylsulfoxonium iodide (TMSOI) (1.2 eq)^[1]
- Base: Potassium tert-butoxide (KOtBu) (1.5 eq)^[1]
- Solvent: DMSO/THF (anhydrous)^[1]

Step-by-Step Protocol:

- Slurry Preparation: In a flame-dried 3-neck flask under

, suspend TMSOI (1.2 eq) in anhydrous DMSO.
- Base Addition: Add KOtBu (1.5 eq) portion-wise at 25°C. Stir for 30 mins to generate the dimethylsulfoxonium methylide (active ylide). Observation: Solution turns milky white to pale yellow.
- Substrate Addition: Dissolve CFA (1.0 eq) in minimal THF. Add dropwise to the ylide solution, maintaining internal temp < 35°C. Causality: Exothermic reaction; high temps promote polymerization of the ylide.
- Reaction Monitoring: Stir at 40°C for 3–5 hours. Monitor via HPLC (Method described in Sec 4).
 - Target: < 1% residual CFA.^[1]

- Quench & Workup: Pour mixture onto ice-water. Extract with Ethyl Acetate.^[1] Wash organic layer with brine to remove DMSO (critical for crystallization).^[1]
- Isolation: Concentrate in vacuo. The product is an oil that may crystallize upon standing.^[1]

Self-Validation Check:

- ¹H-NMR: Look for disappearance of the ketone methyl singlet (~2.6 ppm) and appearance of epoxide methylene doublets (~2.9 ppm).^[1]

Application 2: Pre-Formulation Quality Control

The "Hidden" Formulation Risk: In agrochemical Suspension Concentrates (SC), the active ingredient (AI) is suspended as solid particles.^[1] If the AI contains impurities derived from the starting material (CFA), these impurities can act as heterogeneous nucleation sites.^[1]

- Result: The AI particles grow (Ostwald Ripening) or change crystal habit during shelf storage.^[1]
- Failure Mode: The formulation turns into a solid "clay" or paste that cannot be sprayed.^[1]

Critical Material Attribute (CMA) Specification: To prevent this, the CFA raw material must meet the following strict profile:

Attribute	Specification	Impact on Final Formulation
Assay	> 98.5%	Low purity leads to oily residues in the final AI, preventing milling.[1]
2'-Chloro-6'-fluoro isomer	< 0.1%	CRITICAL. This isomer carries through to the final AI.[1] It has a different crystal lattice and will trigger polymorphic phase changes in the spray bottle.
Water Content	< 0.2%	Moisture quenches the sulfur ylide (Protocol 1), stopping conversion.[1]

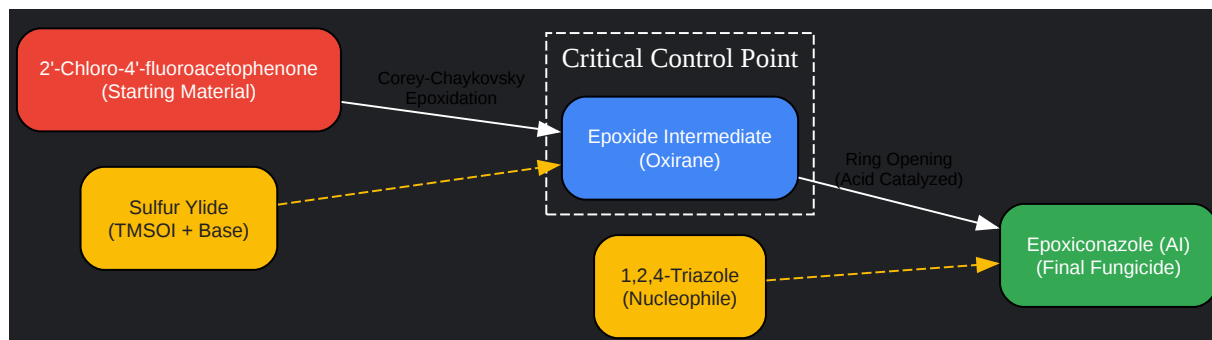
Analytical Method: Isomer Detection via GC-FID

- Column: DB-1701 or equivalent (moderately polar capillary column).[1]
- Carrier: Helium @ 1.5 mL/min.
- Temp Program: 80°C (hold 2 min)
20°C/min
250°C.
- Retention Logic: The 2'-Cl-4'-F isomer (Target) elutes after the 2'-Cl-6'-F isomer due to steric shielding of the carbonyl interaction with the stationary phase.[1]

Visualizations

Figure 1: Synthesis Pathway & Logic

This diagram illustrates the transformation from CFA to the active fungicide, highlighting the critical intermediate step.

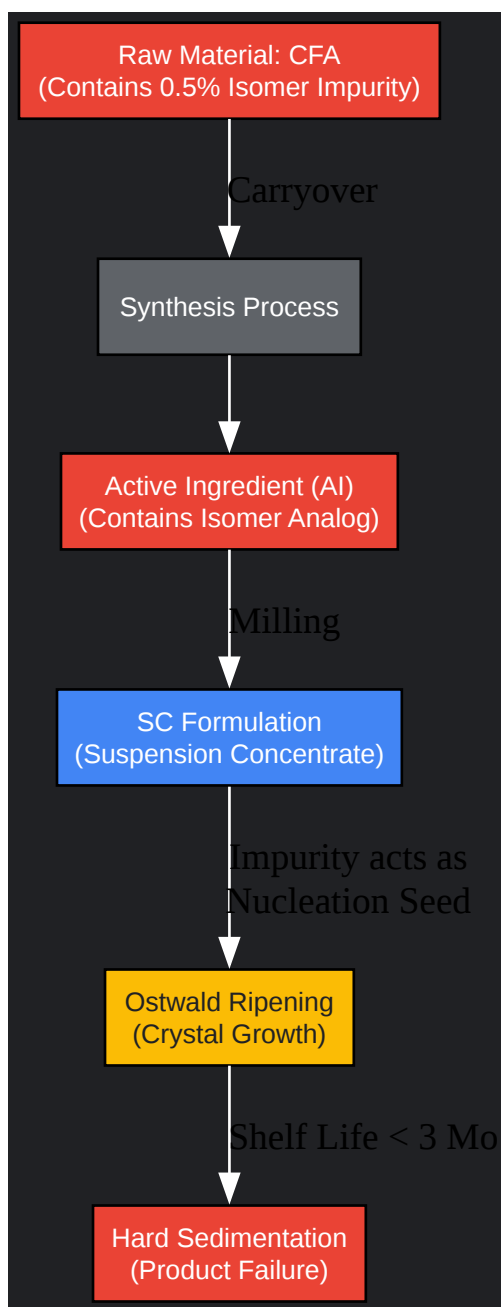


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Caption: Synthesis of Epoxiconazole showing the critical epoxide intermediate derived from 2'-Chloro-4'-fluoroacetophenone.

Figure 2: Impurity Carryover & Formulation Failure

This diagram demonstrates why raw material purity is a formulation stability issue.



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Caption: The "Domino Effect" of raw material impurities leading to physical instability in agrochemical suspensions.

References

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Sources

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